

NODAGA-NHS solubility and storage conditions

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Nodaga-nhs

CAS No.: 1407166-70-4

Cat. No.: S3525414

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Physicochemical Properties & Storage

This table outlines the core identifying characteristics and critical storage information for **NODAGA-NHS**.

Property	Specification
CAS Number	1407166-70-4 [1] [2]
Molecular Formula	$C_{19}H_{28}N_4O_{10}$ [1] [2]
Molecular Weight	472.45 g/mol [1] [2]
Appearance	Typically exists as solids at room temperature [1] [2]
Storage (Powder)	-20°C for 3 years or 4°C for 2 years [1] [2]
Storage (Solution)	-80°C for 6 months or -20°C for 1 month [1] [2]
Shipping Condition	Stable at ambient temperature for a few days during ordinary shipping [1] [2]

Solubility & Formulation Guide

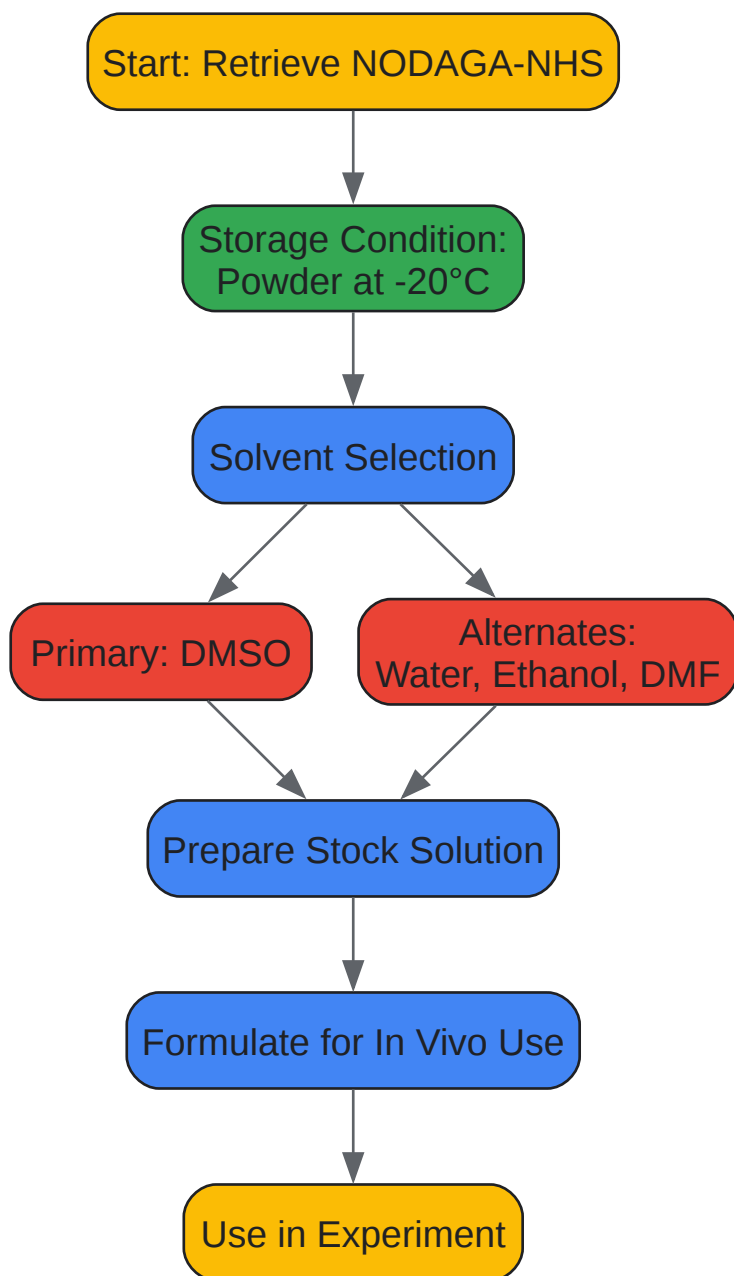
Solubility data and common formulation protocols for *in vivo* studies are summarized below.

| Aspect | Details | | :--- | :--- | | **In Vitro Solubility** | May dissolve in **DMSO**; other solvents to try include **H₂O**, **Ethanol**, or **DMF** [1] [2]. | | **Stock Solution Preparation** | For a 10 mM stock solution, add 211.7 μ L of solvent to 1 mg of **NODAGA-NHS** (or 1.058 mL to 5 mg) [1] [2]. | | **Common Injection Formulations** |

- **DMSO : Tween 80 : Saline** = 10 : 5 : 85 [1] [2]
- **DMSO : PEG300 : Tween 80 : Saline** = 10 : 40 : 5 : 45 [1] [2]
- **Ethanol : Cremophor : Saline** = 10 : 10 : 80 [1] [2] |

Experimental Workflow for Handling

The diagram below illustrates the key steps for handling **NODAGA-NHS** from storage to preparation for experiments.



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Key Technical Protocols from Literature

The handling of **NODAGA-NHS** is often part of a larger bioconjugation and radiolabeling workflow. The following protocols from research articles provide specific, validated methodologies.

- **Conjugation to Trastuzumab for Immuno-PET [3]**

- **Procedure:** **NODAGA-NHS** ester was conjugated to the monoclonal antibody Trastuzumab. The antibody was dissolved in **0.1 M borate-buffered saline** at a concentration of **10 mg/mL**. The reaction mixture was then incubated at **4°C for 20 hours** [3].
- **Context:** This protocol was used to create a conjugate for subsequent labeling with Copper-64 ($[^{64}\text{Cu}]$) to study tumor uptake in HER2-positive models.
- **Quality Control for a NODAGA-Peptide** [4]
 - **Procedure:** A related conjugate, $[^{68}\text{Ga}]\text{Ga-NODAGA-exendin-4}$, was analyzed using a validated **UV-Radio-HPLC** method. The method demonstrated excellent linearity for the analyte in the concentration range of **0.75–5 $\mu\text{g/mL}$** , with a correlation coefficient (R^2) of **0.999** [4].
 - **Context:** This highlights a standard quality control procedure to ensure the chemical and radiochemical purity of the final NODAGA-containing product before use.

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References

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3. optimisation of labelling by DOTA and NODAGA ... [pmc.ncbi.nlm.nih.gov]
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